# A Comprehensive Technical Guide to Tert-butyl 2-hydroxypropanoate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Tert-butyl 2-hydroxypropanoate* |
| *CAS No.:* | *59854-10-3* |
| *Cat. No.:* | *B1273559* |

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This guide provides an in-depth overview of **tert-butyl 2-hydroxypropanoate**, a chemical compound relevant to researchers, scientists, and professionals in drug development. The document details its chemical identity, physical and chemical properties, and provides a logical framework for its synthesis.

## Chemical Identity

The unambiguous identification of a chemical substance is crucial for scientific communication and safety. **Tert-butyl 2-hydroxypropanoate** is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: **tert-butyl 2-hydroxypropanoate**[1]

Synonyms: This compound is also known by several other names, which are frequently encountered in literature and commercial listings.[1] These include:

- tert-butyl lactate[1]
- tert-butyl 2-hydroxypropionate[1]

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- Propanoic acid, 2-hydroxy-, 1,1-dimethylethyl ester[1]
- (+)-Tert-Butyl D-Lactate (for the (R)-enantiomer)[2]
- (R)-**tert-Butyl 2-hydroxypropanoate** (for the (R)-enantiomer)[2]
- 2-(R)-hydroxypropionic acid tert-butyl ester (for the (R)-enantiomer)[2]

## Physicochemical Properties

The physical and chemical properties of **tert-butyl 2-hydroxypropanoate** are essential for its handling, application, and in the design of experimental procedures. A summary of these properties is presented in the table below.

| Property | Value | Source |
|---|---|---|
| Molecular Formula | C7H14O3 | PubChem[1], ChemBK[2] |
| Molecular Weight | 146.18 g/mol | PubChem[1], ChemBK[2] |
| Appearance | Solid (for (R)-enantiomer) | ChemBK[2] |
| Color | Off-White (for (R)-enantiomer) | ChemBK[2] |
| Density | 1.004 ± 0.06 g/cm³ (Predicted) | ChemBK[2] |
| Melting Point | 38-42 °C (for (R)-enantiomer) | ChemBK[2] |
| Boiling Point | 161.8 ± 8.0 °C (Predicted) | ChemBK[2] |
| Flash Point | 113 °C (for (R)-enantiomer) | ChemBK[2] |
| Solubility | Chloroform (Sparingly), Methanol (Slightly) (for (R)-enantiomer) | ChemBK[2] |
| CAS Number | 59854-10-3 (for the racemate or unspecified stereochemistry) | PubChem[1] |
| 68166-83-6 (for the (R)-enantiomer) | ChemBK[2] | |

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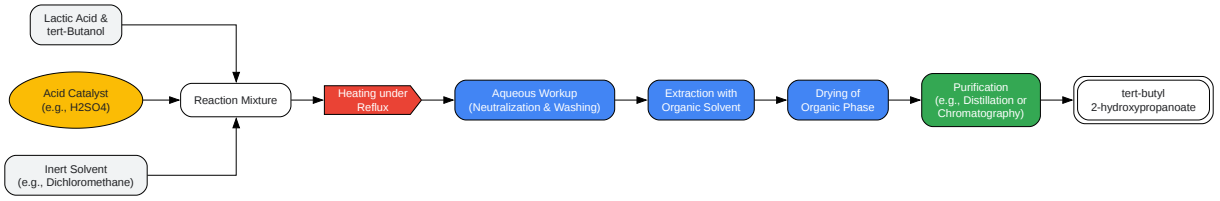
# Experimental Protocols

A common synthetic route to **tert-butyl 2-hydroxypropanoate** involves the esterification of lactic acid with a tert-butylating agent. A generalized experimental workflow for this synthesis is outlined below.

General Synthesis Workflow:

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Caption: Generalized workflow for the synthesis of **tert-butyl 2-hydroxypropanoate**.

# Logical Relationships in Synthesis

The synthesis of **tert-butyl 2-hydroxypropanoate** is a standard esterification reaction. The logical relationship between the reactants, reagents, and the final product is depicted in the following diagram.

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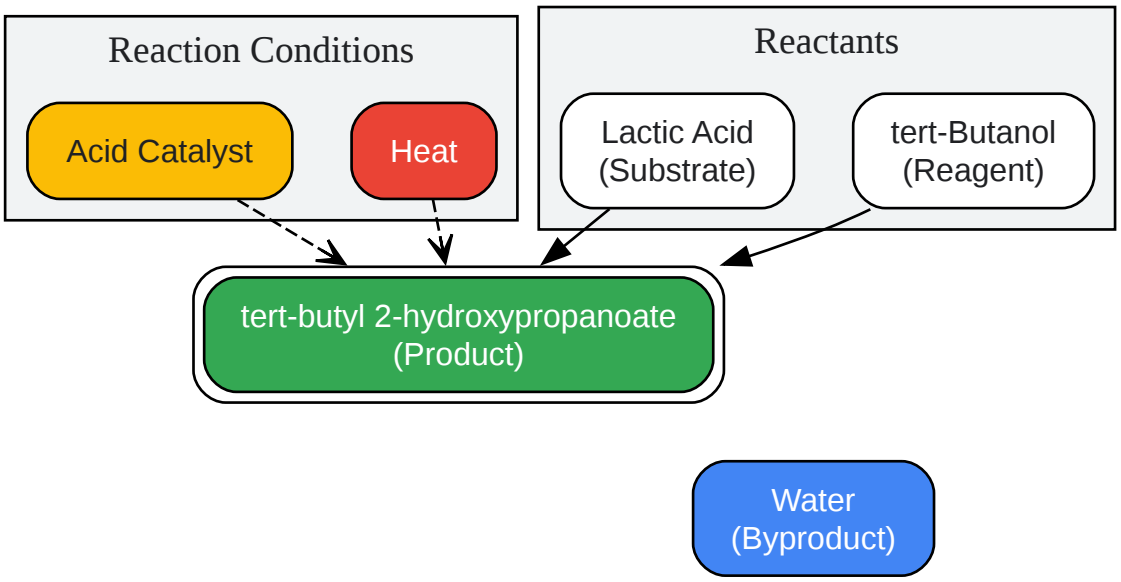


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Caption: Logical relationship of components in the esterification reaction.

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# References


- 1. Tert-butyl 2-hydroxypropanoate | C7H14O3 | CID 3604460 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
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